

Application Notes and Protocols: Preparation of Ganfeborole Hydrochloride Stock Solution

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Compound of Interest

Compound Name: *Ganfeborole hydrochloride*

Cat. No.: *B607857*

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Introduction

Ganfeborole hydrochloride (also known as GSK3036656 HCl or GSK656 HCl) is a potent and selective inhibitor of *Mycobacterium tuberculosis* (Mtb) leucyl-tRNA synthetase (LeuRS).^[1] ^[2]^[3]^[4] As a first-in-class benzoxaborole, it presents a novel mechanism of action for combating tuberculosis, including drug-resistant strains.^[5] Accurate preparation of stock solutions is critical for reliable and reproducible experimental results in both *in vitro* and *in vivo* studies. These application notes provide detailed protocols for the preparation, storage, and handling of **Ganfeborole hydrochloride** solutions.

Physicochemical and Biological Properties

A summary of the key quantitative data for **Ganfeborole hydrochloride** is presented in the table below for easy reference.

Property	Value	Source
Molecular Weight	293.94 g/mol	[1] [2] [3] [6]
CAS Number	2131798-13-3	[1] [3]
Appearance	White to off-white solid	[2]
Purity	≥99%	[1]
Mechanism of Action	Inhibition of Mtb leucyl-tRNA synthetase (LeuRS)	[1] [2] [3]
IC50 (Mtb LeuRS)	0.2 μM	[2] [3]
Solubility in DMSO	≥ 50 mg/mL (170.1 mM)	[2]

Experimental Protocols

Protocol 1: Preparation of a High-Concentration Stock Solution in DMSO

This protocol describes the preparation of a concentrated stock solution of **Ganfeborole hydrochloride** in dimethyl sulfoxide (DMSO), suitable for subsequent dilution into aqueous media for in vitro assays.

Materials:

- **Ganfeborole hydrochloride** powder
- Anhydrous/molecular sieve-dried DMSO
- Sterile, conical-bottom polypropylene or glass vials
- Calibrated analytical balance
- Vortex mixer
- Sonicator (optional)
- Pipettes and sterile, filtered pipette tips

Procedure:

- Equilibration: Allow the vial of **Ganfentanil hydrochloride** powder to equilibrate to room temperature before opening to prevent condensation of moisture.
- Weighing: Tare a sterile vial on a calibrated analytical balance. Carefully weigh the desired amount of **Ganfentanil hydrochloride** powder into the vial.
- Solvent Addition: Using a calibrated pipette, add the calculated volume of DMSO to the vial to achieve the desired concentration (e.g., for a 10 mM stock solution, add 340.2 μ L of DMSO per 1 mg of powder).
- Dissolution: Cap the vial tightly and vortex thoroughly for 1-2 minutes to facilitate dissolution. If necessary, sonicate the solution in a water bath for 5-10 minutes to ensure complete dissolution.^[2] The solution should be clear and free of particulates.
- Aliquoting and Storage: To avoid repeated freeze-thaw cycles, which can lead to degradation, it is highly recommended to aliquot the stock solution into smaller, single-use volumes in sterile polypropylene tubes.^{[7][8]}
- Storage Conditions: Store the aliquoted stock solutions at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).^{[7][9]} When stored at -80°C, the solution is stable for up to one year.^[2]

Safety Precautions:

- **Ganfentanil hydrochloride** is a potent bioactive compound. Handle with appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses.
- Work in a well-ventilated area or a chemical fume hood.
- DMSO is a penetrant and can carry dissolved compounds through the skin. Avoid direct contact.

Protocol 2: Preparation of a Working Solution for In Vivo Studies

For animal studies, **Ganfeborole hydrochloride** is often formulated in a vehicle containing co-solvents to improve solubility and bioavailability. The following is an example of a common formulation.

Materials:

- High-concentration **Ganfeborole hydrochloride** stock solution in DMSO (from Protocol 1)
- PEG300 (Polyethylene glycol 300)
- Tween-80 (Polysorbate 80)
- Sterile Saline (0.9% NaCl in water)
- Sterile tubes for mixing

Procedure:

This protocol is for the preparation of 1 mL of a working solution with a final solvent composition of 10% DMSO, 40% PEG300, 5% Tween-80, and 45% Saline.[\[7\]](#)

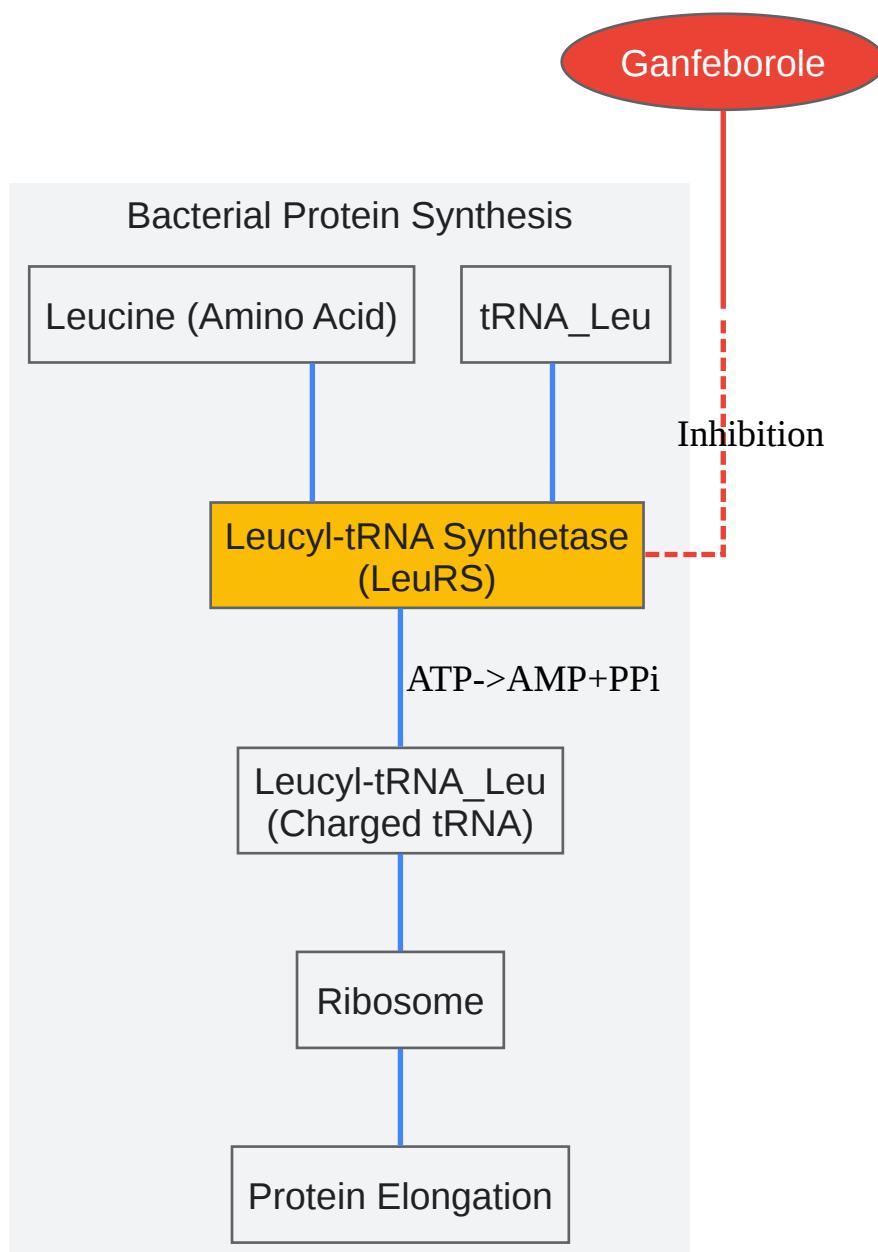
- Prepare a 25 mg/mL stock in DMSO: If your initial stock is at a different concentration, create a 25 mg/mL stock in DMSO.
- Mixing Solvents: In a sterile tube, add the solvents in the following order, ensuring the solution is mixed thoroughly after each addition:
 - Add 400 µL of PEG300.
 - Add 100 µL of the 25 mg/mL **Ganfeborole hydrochloride** stock solution in DMSO. Mix well.
 - Add 50 µL of Tween-80. Mix until the solution is homogeneous.
 - Add 450 µL of sterile saline to bring the final volume to 1 mL. Mix thoroughly.
- Final Concentration: This procedure yields a final **Ganfeborole hydrochloride** concentration of 2.5 mg/mL.[\[7\]](#)

- Administration: For in vivo experiments, it is recommended to prepare this formulation fresh on the day of use.^[7] If precipitation occurs, gentle warming and/or sonication can be used to aid dissolution.^[7]

Visualizations

Mechanism of Action of Ganfuborole

Ganfuborole functions by inhibiting the bacterial leucyl-tRNA synthetase (LeuRS), an essential enzyme for protein synthesis. This diagram illustrates the simplified pathway.

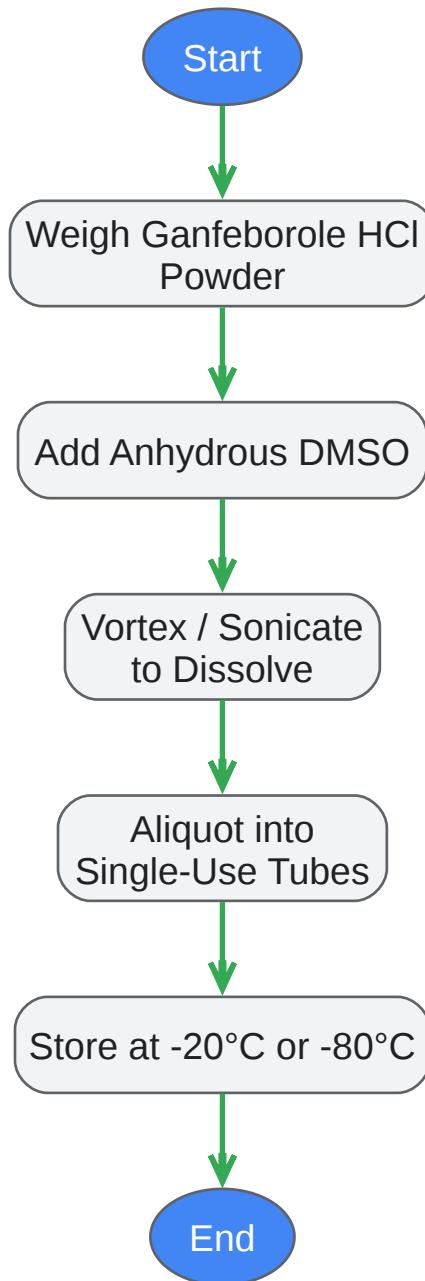


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Caption: Inhibition of bacterial protein synthesis by Ganfuborole.

Experimental Workflow: Stock Solution Preparation

The following workflow diagram outlines the key steps for preparing a **Ganfuborole hydrochloride** stock solution.

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Caption: Workflow for **GanfEBOROLE hydrochloride** stock preparation.

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